

# 2-Hydroxyheptanal: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: **2-Hydroxyheptanal**

Cat. No.: **B095475**

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This technical guide provides an in-depth analysis of the stability and optimal storage conditions for **2-hydroxyheptanal**. Due to the limited availability of direct stability data for this specific molecule, this document leverages established chemical principles and data from structurally analogous  $\alpha$ -hydroxy aldehydes and short-chain aliphatic aldehydes to provide a comprehensive overview of its potential degradation pathways and recommended handling protocols.

## Executive Summary

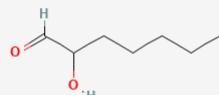
**2-Hydroxyheptanal**, a bifunctional molecule containing both a hydroxyl and an aldehyde group on adjacent carbons, is susceptible to several degradation pathways. The primary routes of instability are anticipated to be oxidation, polymerization, and isomerization. Understanding these pathways is critical for maintaining the purity and integrity of **2-hydroxyheptanal** in research and development settings. This guide outlines the theoretical basis for these degradation mechanisms, provides recommended storage and handling procedures, and presents a general protocol for stability assessment.

## Chemical Properties of 2-Hydroxyheptanal

A summary of the key chemical properties of **2-hydroxyheptanal** is presented in Table 1.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>
Molecular Weight	130.18 g/mol
IUPAC Name	2-hydroxyheptanal
CAS Number	17046-02-5

Structure



## Potential Degradation Pathways

The chemical structure of **2-hydroxyheptanal** suggests several potential pathways for degradation. These are primarily driven by the reactivity of the aldehyde functional group and the presence of the  $\alpha$ -hydroxyl group.

## Autoxidation

Aldehydes are well-known to undergo autoxidation in the presence of atmospheric oxygen, a process that can be accelerated by light.<sup>[1][2][3]</sup> This free-radical chain reaction leads to the formation of the corresponding carboxylic acid, in this case, 2-hydroxyheptanoic acid. The generally accepted mechanism for aldehyde autoxidation is depicted in Figure 1.

Figure 1. General Mechanism of Aldehyde Autoxidation

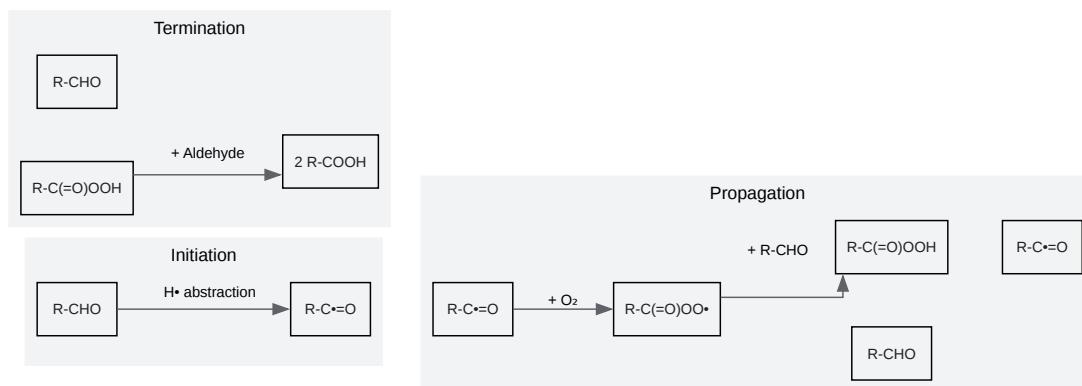
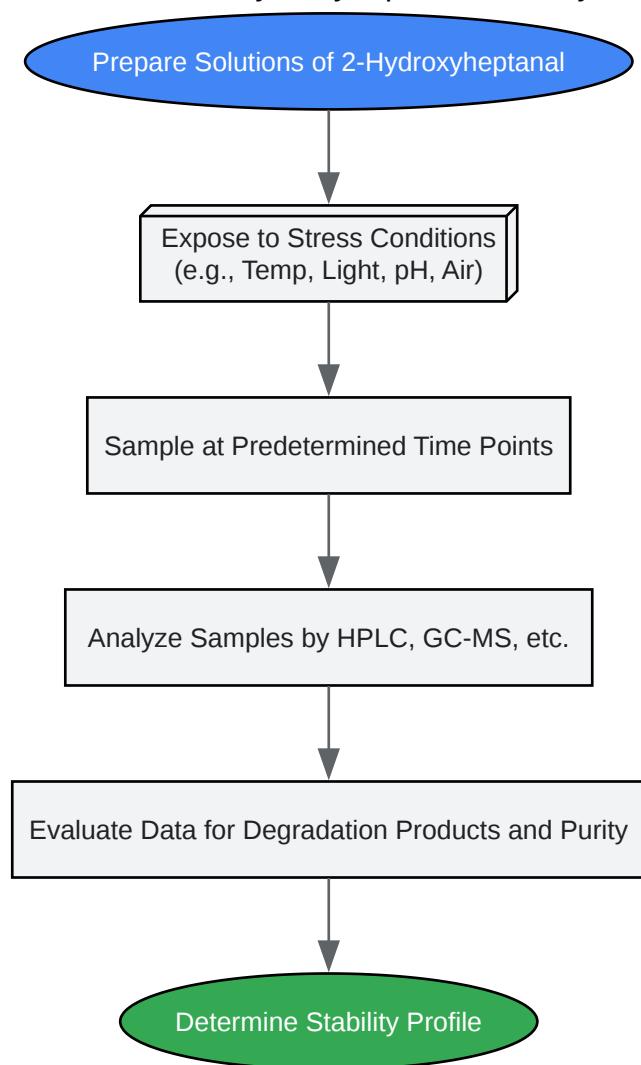


Figure 2. Workflow for 2-Hydroxyheptanal Stability Assessment

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## References

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